

# A Comparative Analysis of Telecommunications Provider AS28370 and Google's AS15169

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## Compound of Interest

Compound Name: AS1928370

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A deep dive into the architecture and operational policies of Autonomous System Numbers (ASNs) reveals the foundational structures of the internet. This guide provides a comparative analysis of AS28370, operated by the Brazilian telecommunications company Guifami Informatica LTDA (also known as 3AX Telecom), and AS15169, the primary ASN for Google's global network. This comparison is intended for network researchers, infrastructure engineers, and professionals in the digital services industry to understand the differing scales and philosophies of a regional service provider versus a global content and cloud giant.

## Quantitative Network Overview

The following table summarizes the key quantitative metrics for AS28370 and Google's AS15169, offering a side-by-side view of their network presence and peering strategies.

Metric	AS28370 (Guifami Informatica LTDA)	AS15169 (Google LLC)
Peering Policy	Open	Selective
Approximate Traffic Levels	200-300 Gbps	Not Publicly Disclosed (Estimated in Exabits per day)
Geographic Scope	Regional (Brazil)	Global
Public Peering Exchange Points	Primarily at Equinix São Paulo and IX.br (PTT.br) São Paulo <sup>[1]</sup>	Extensive global presence at major Internet Exchange Points
IPv4 Prefixes	~500 <sup>[1]</sup>	Tens of thousands
IPv6 Prefixes	~500 <sup>[1]</sup>	Tens of thousands
Network Type	Network Service Provider (NSP) <sup>[1]</sup>	Content Delivery Network (CDN), Cloud Services Provider

## Experimental Protocols for Performance Comparison

To empirically evaluate the performance of these two distinct networks, a series of standardized tests can be conducted. These protocols are designed to measure key performance indicators relevant to end-user experience and network reliability.

### 1. Latency Measurement:

- Objective: To measure the round-trip time (RTT) for data packets to travel from a source to a destination server within each ASN and back.
- Methodology:
  - Deploy measurement probes in various geographic locations, with a focus on South America for a balanced comparison with AS28370's primary region of operation.

- From each probe, send a continuous stream of ICMP echo requests (pings) and TCP SYN packets to a set of target IP addresses known to be within AS28370 and AS15169.
- Collect and average the RTT values over a 24-hour period to account for variations in network load.
- Repeat measurements at regular intervals (e.g., hourly) to identify peak and off-peak latency.

## 2. Packet Loss Analysis:

- Objective: To determine the percentage of data packets that are lost during transit within each ASN.
- Methodology:
  - Using the same measurement probes and target servers as in the latency test, send a known number of UDP packets of a fixed size.
  - At the destination server, record the number of received packets.
  - The packet loss percentage is calculated as:  $((\text{Number of Sent Packets} - \text{Number of Received Packets}) / \text{Number of Sent Packets}) * 100$ .
  - Conduct this test under varying network conditions to assess performance under stress.

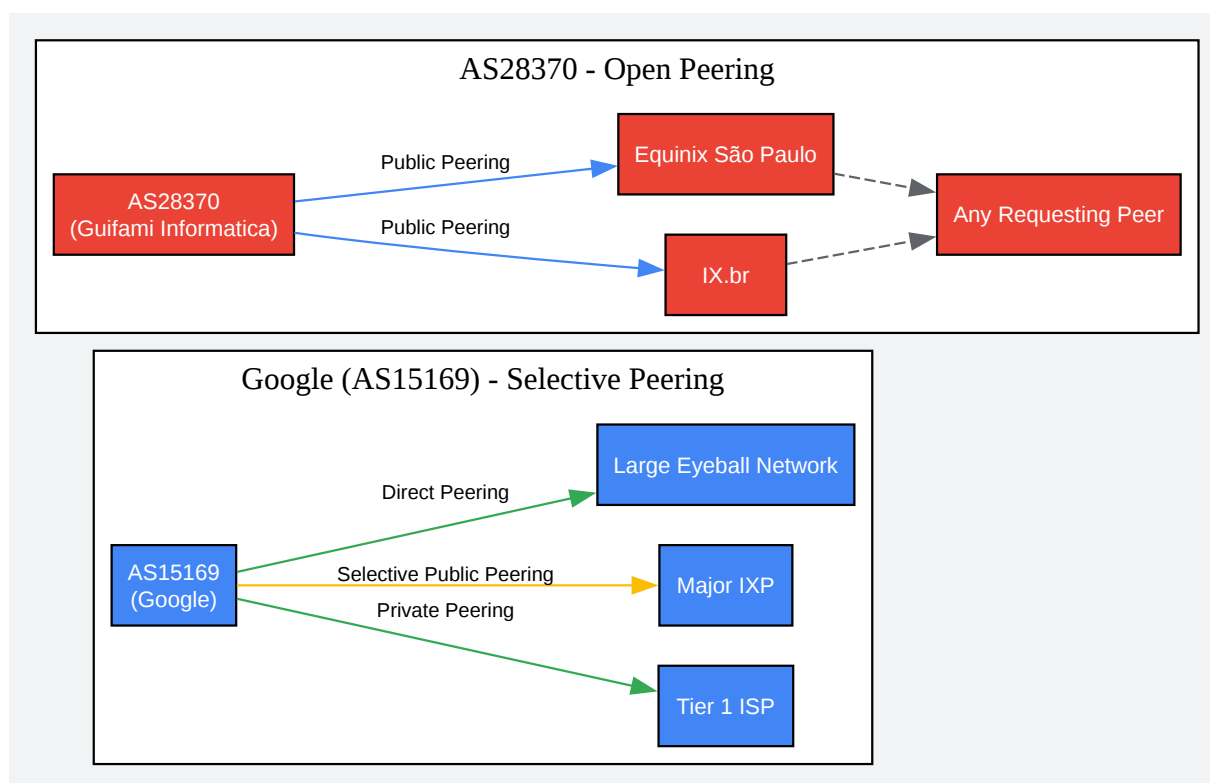
## 3. Throughput Evaluation:

- Objective: To measure the maximum rate of data transfer between a client and a server within each ASN.
- Methodology:
  - Utilize tools like iPerf3 to establish a client-server testing environment.
  - The iPerf3 client will be run from the geographically distributed measurement probes, and iPerf3 servers will be set up on infrastructure within both ASNs.

- Initiate TCP and UDP data transfers for a sustained period (e.g., 60 seconds) to measure the achievable bandwidth.
- Tests should be conducted for both single and multiple parallel streams to assess the network's ability to handle concurrent data flows.

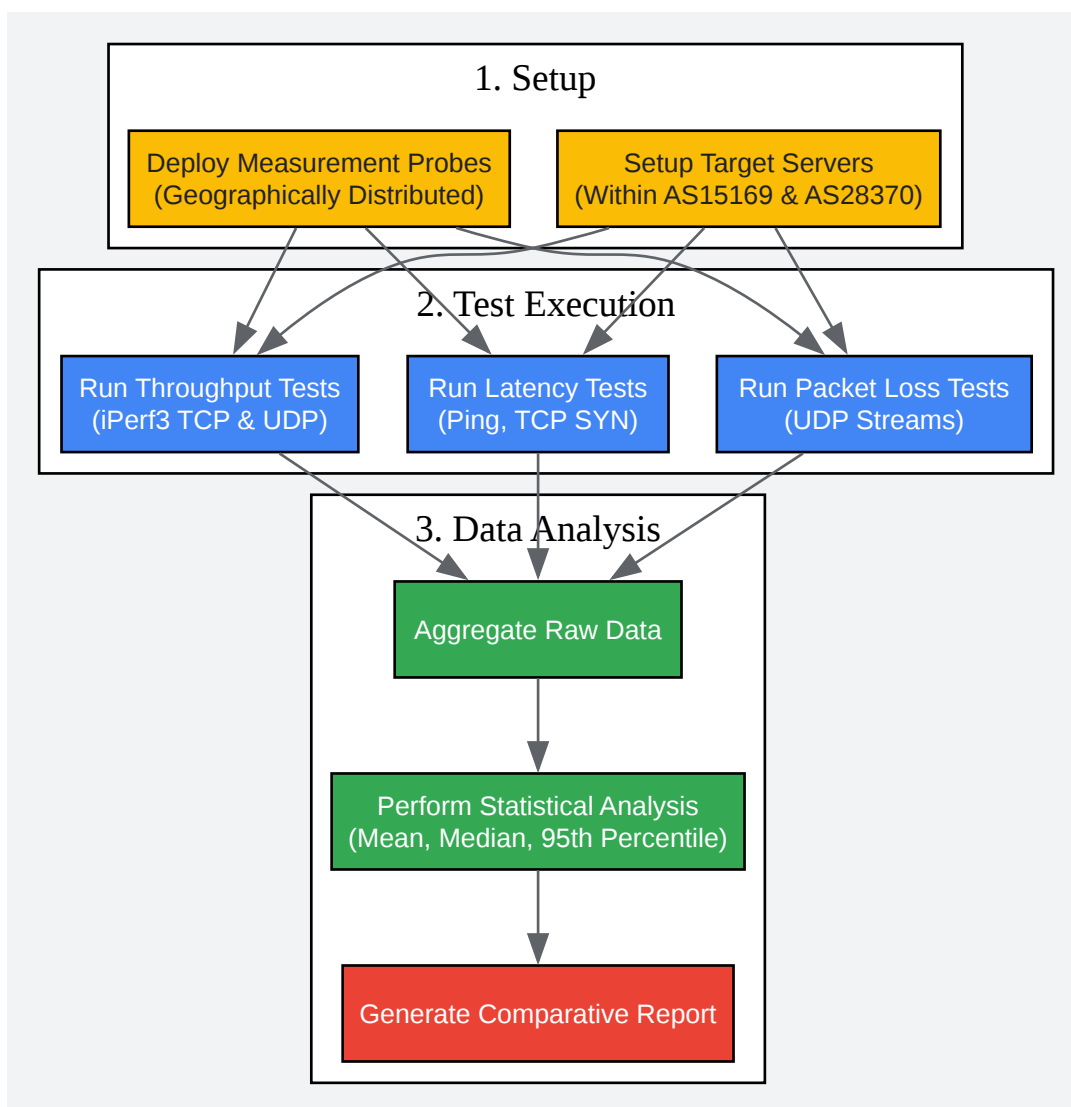
## Visualizing Network Comparison

The following diagrams illustrate the conceptual differences in peering relationships and a hypothetical experimental workflow for comparing the two ASNs.



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A simplified view of Google's selective peering versus AS28370's open peering policy.



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A high-level workflow for conducting a comparative performance analysis of the two ASNs.

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## References

- 1. AS28370 - Guifami Informatica LTDA - PeeringDB [peeringdb.com]

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